

(R)-3-Aminoazepan-2-one molecular weight and formula

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Compound of Interest

Compound Name: (R)-3-Aminoazepan-2-one

Cat. No.: B1201962

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In-depth Technical Guide on (R)-3-Aminoazepan-2-one

This guide provides a detailed overview of the fundamental physicochemical properties of **(R)-3-Aminoazepan-2-one**, a key chemical intermediate in pharmaceutical research and development. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

(R)-3-Aminoazepan-2-one is a cyclic amide and a derivative of caprolactam. Its molecular structure and composition are fundamental to its reactivity and potential applications in synthesis.

Property	Value
Molecular Formula	C6H12N2O [1][2][3][4][5]
Molecular Weight	128.17 g/mol [1][2]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **(R)-3-Aminoazepan-2-one** are often proprietary or described in patented literature. A general synthetic approach

involves the cyclization of a derivative of L-lysine. Characterization typically involves standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) to confirm the structure and purity of the compound. For specific, non-proprietary synthesis examples, academic journals and chemical databases are valuable resources.

Logical Relationship of Chemical Properties

The following diagram illustrates the relationship between the chemical name, its molecular formula, and its molecular weight.

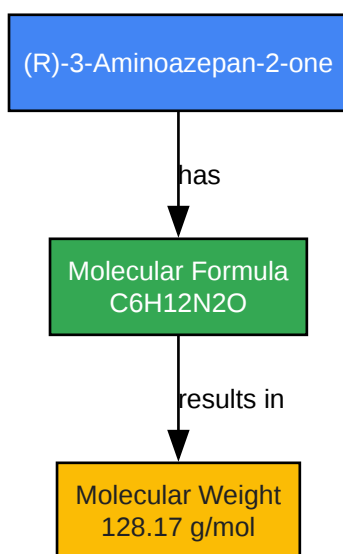


Figure 1. Physicochemical Relationship

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References

- 1. 3-aminoazepan-2-one [chembk.com]
- 2. 3-Amino-2-azepanone CAS#: 17929-90-7 [m.chemicalbook.com]

- 3. (S)-3-Aminoazepan-2-one | lookchem [lookchem.com]
- 4. (R)- α -Amino- ω -caprolactam | CymitQuimica [cymitquimica.com]
- 5. D- α -Amino-epsilon-caprolactam | 28957-33-7 [chemicalbook.com]
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